

Application of Chlorsulfuron in pre-emergence and post-emergence weed control

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorsulfuron

Cat. No.: B1668881

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Application Notes and Protocols for Chlorsulfuron in Weed Management

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Chlorsulfuron** for pre-emergence and post-emergence weed control, designed for research and development applications. Detailed protocols for efficacy testing are included to ensure robust and reproducible experimental outcomes.

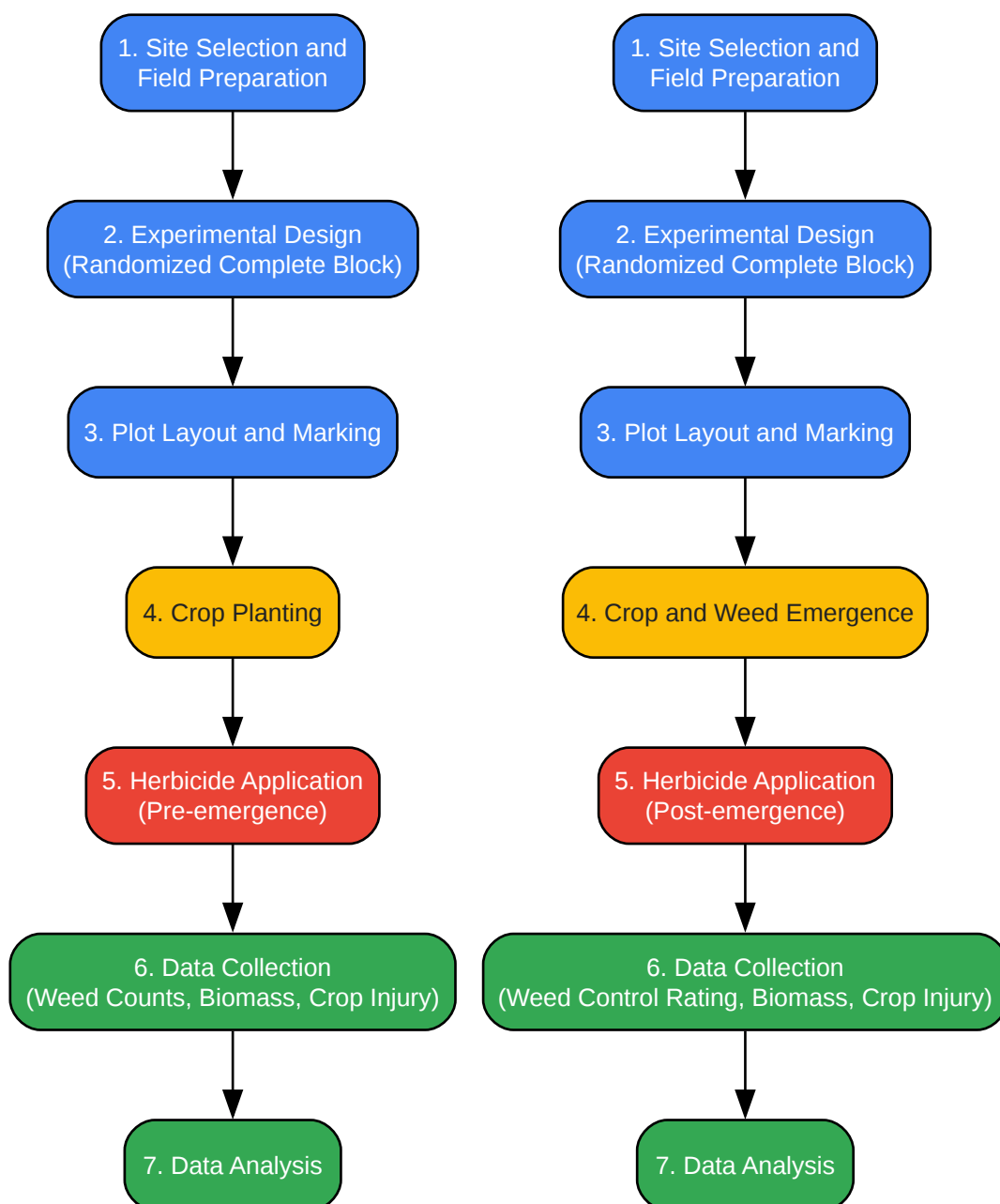
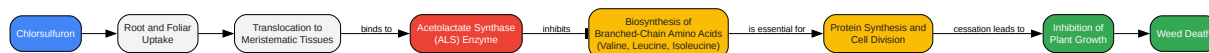
Introduction

Chlorsulfuron is a selective, systemic sulfonylurea herbicide effective for the control of a wide range of broadleaf weeds and some grasses.^{[1][2][3][4]} It is used in cereal crops such as wheat, barley, oats, and triticale, as well as in non-crop areas.^[1] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is critical for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in susceptible plants. This inhibition leads to the cessation of cell division and plant growth, ultimately causing weed death.

Signaling Pathway and Mode of Action

Chlorsulfuron's herbicidal activity is initiated by its absorption through the roots and foliage of the plant, followed by translocation throughout the plant. It primarily accumulates in the growing

points (meristematic tissues) of shoots and roots. The specific molecular target is the enzyme Acetolactate Synthase (ALS), also known as Acetohydroxyacid Synthase (AHAS).



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